

# Essential Safety and Handling Guide for **BAY1163877 (Rogaratinib)**

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## *Compound of Interest*

Compound Name: **BAY1163877**

Cat. No.: **B1191585**

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of the pan-FGFR Inhibitor, **BAY1163877**.

This document provides crucial safety and logistical information for the handling of **BAY1163877**, a potent and selective fibroblast growth factor receptor (FGFR) inhibitor. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

## Immediate Safety and Handling Protocols

**BAY1163877** is a physiologically highly active substance and must be handled with the care required for hazardous materials. While a specific Safety Data Sheet (SDS) for **BAY1163877** is not publicly available, the following precautions are based on guidelines for handling similar potent research compounds.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **BAY1163877** in solid or solution form.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles.
Protective Clothing	Laboratory coat	Minimizes contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	Avoids inhalation of the compound, especially if in powder form.

## Engineering Controls

Control Type	Specification	Rationale
Ventilation	Handle in a chemical fume hood	Minimizes inhalation exposure to dust or aerosols.
Safety Equipment	Eyewash stations and safety showers	Must be readily accessible in case of accidental exposure.

## Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that work will be conducted in a designated area with appropriate engineering controls.
- Weighing and Aliquoting: If working with the solid form, perform these tasks in a chemical fume hood to prevent inhalation of dust.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to avoid splashing. **BAY1163877** is soluble in DMSO.
- General Practices: Avoid direct contact with the compound. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

## Operational Plans: Experimental Protocols

**BAY1163877** is a potent inhibitor of FGFRs 1, 2, 3, and 4.<sup>[1]</sup> Its mechanism of action involves blocking the ATP-binding pocket of the FGFR kinase domain, which in turn inhibits downstream signaling pathways such as the RAS-MAPK pathway, thereby reducing cell proliferation.<sup>[2]</sup>

### **BAY1163877 Inhibitory Activity**

Target	IC <sub>50</sub>
FGFR1	1.8 nM
FGFR2	<1 nM
FGFR3	9.2 nM
FGFR4	1.2 nM

Source: Selleck Chemicals<sup>[3]</sup>

### Disposal Plan

Proper disposal of **BAY1163877** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection

- Identify Waste: All materials that have come into contact with **BAY1163877** should be considered hazardous waste. This includes:
  - Unused or expired compound.
  - Contaminated consumables (e.g., pipette tips, tubes, gloves, bench paper).
  - Empty stock vials.
  - Solutions containing **BAY1163877**.
- Containerize Waste:

- Solid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's environmental health and safety (EHS) department.

## Labeling and Storage

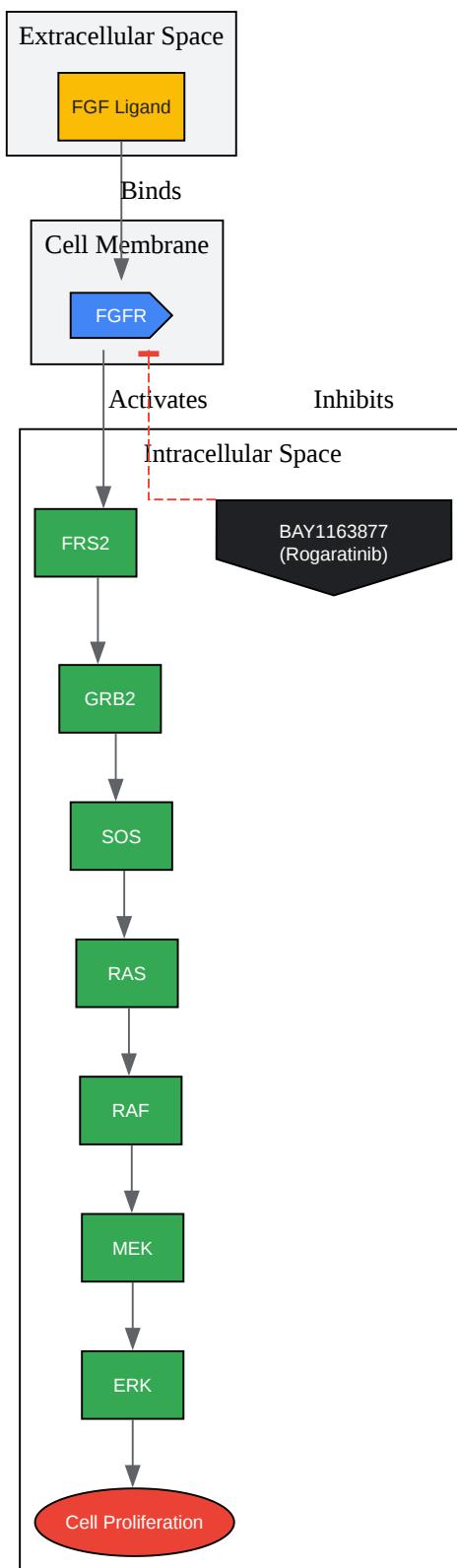
- Label all waste containers with "Hazardous Waste" and the full chemical name **"BAY1163877 (Rogaratinib)"**.
- Store waste containers in a designated, secure satellite accumulation area until collection by EHS.

## Final Disposal

- The primary method for the disposal of potent chemical compounds is high-temperature incineration by a licensed hazardous waste disposal company.
- Contact your institution's EHS department to arrange for the pickup and disposal of **BAY1163877** waste. Do not dispose of this compound down the drain or in regular trash.

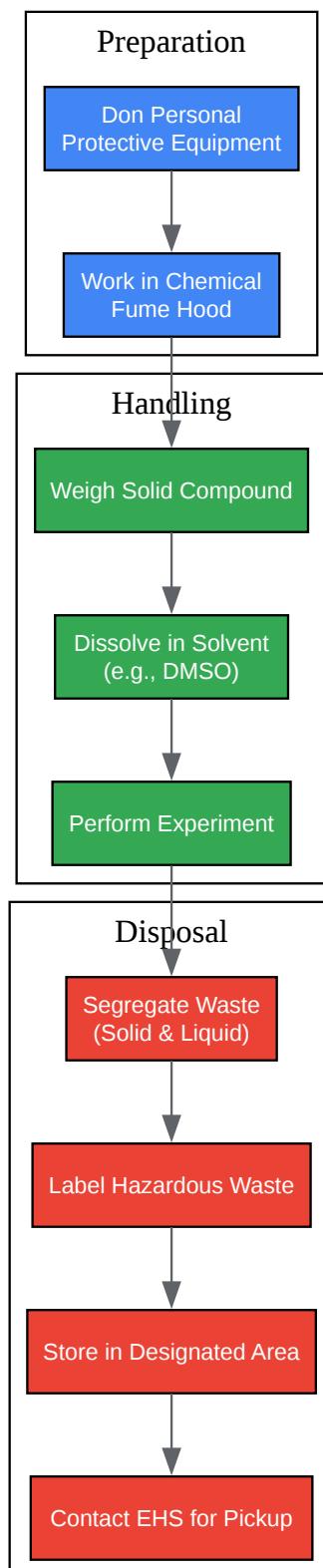
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the FGFR signaling pathway and a general workflow for handling **BAY1163877**.



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Caption: FGFR signaling pathway and inhibition by **BAY1163877**.



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## References

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